Spectroscopic Profile of p-Quaterphenyl: A Technical Guide

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Compound of Interest

Compound Name:	*Quaterphenyl*
CAS No.:	*29036-02-0*
Cat. No.:	*B3423261*

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This technical guide provides a comprehensive overview of the spectroscopic data for p-**quaterphenyl**, a significant organic compound utilized in various scientific applications, including scintillation work. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics, along with the methodologies for these analyses.

Spectroscopic Data Summary

The spectroscopic data for p-**quaterphenyl** are summarized in the tables below, providing a clear reference for its structural and electronic properties.

^{1}H NMR Data

Due to the symmetrical nature of p-**quaterphenyl**, the ^{1}H NMR spectrum is expected to show a distinct pattern of signals for the aromatic protons. The terminal phenyl groups have chemically equivalent protons, as do the two central phenyl rings.

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.40	Triplet	4H	H-3', H-5', H-3'', H-5''
~7.50	Triplet	2H	H-4', H-4''
~7.65	Doublet	4H	H-2', H-6', H-2'', H-6''
~7.70	Singlet	8H	H-2, H-3, H-5, H-6 (Central Rings)

Note: Predicted chemical shifts are based on the analysis of similar polyphenyl compounds. Actual values may vary depending on the solvent and experimental conditions.

^{13}C NMR Data

The ^{13}C NMR spectrum of p-**quaterphenyl** will reflect the carbon environments within the molecule. The symmetry of the molecule results in a reduced number of unique carbon signals.

Chemical Shift (δ) ppm	Assignment
~127.0	C-2', C-6', C-2'', C-6''
~127.5	C-4', C-4''
~129.0	C-3', C-5', C-3'', C-5''
~139.5	C-1 (Central Rings)
~140.0	C-4 (Central Rings)
~140.5	C-1', C-1''

Note: Predicted chemical shifts are based on the analysis of similar polyphenyl compounds. Actual values may vary depending on the solvent and experimental conditions.

IR Spectroscopy Data

The infrared spectrum of p-**quaterphenyl** is characterized by absorption bands corresponding to the vibrations of its aromatic structure.

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Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium	C-H stretching (aromatic)
1600-1450	Strong	C=C stretching (aromatic ring)
900-675	Strong	C-H out-of-plane bending (aromatic)

UV-Vis Spectroscopy Data

The UV-Vis absorption spectrum of p-**quaterphenyl** is characterized by a strong absorption band in the ultraviolet region, arising from π-π* electronic transitions within the conjugated system.

Solvent	λmax (nm)	Molar Extinction Coefficient (ε) ($M^{-1}cm^{-1}$)	Reference
Cyclohexane	294.8	41,000	[1]
Methanol	Not specified	Not specified	[2]
Toluene	Not specified	Not specified	[3]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for p-**quaterphenyl**.

NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-10 mg of p-**quaterphenyl** for ^1H NMR or 20-50 mg for ^{13}C NMR in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:

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- Acquire the spectrum using a standard one-pulse sequence.
- Set the spectral width to encompass the aromatic region (typically 0-10 ppm).
- Use a sufficient number of scans to obtain a good signal-to-noise ratio.
- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence.
  - Set the spectral width to cover the expected range for aromatic carbons (typically 100-150 ppm).
  - A larger number of scans will be necessary compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
  - Reference the spectrum to the solvent peak.

FT-IR Spectroscopy

- Sample Preparation:
  - KBr Pellet: Mix a small amount of finely ground p-**quaterphenyl** with dry potassium bromide (KBr). Press the mixture into a thin, transparent pellet using a hydraulic press.
  - ATR: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
  - Place the sample in the spectrometer and record the sample spectrum.

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- The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.
- Typically, spectra are collected over the range of 4000-400 cm^{-1}.

UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of p-**quaterphenyl** in a UV-transparent solvent (e.g., cyclohexane, methanol, toluene) of a known concentration.[1][3] The concentration should be adjusted to yield an absorbance value within the linear range of the instrument (typically below 1.0).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.[1]
- Data Acquisition:
  - Fill a quartz cuvette with the pure solvent to be used as a reference.
  - Fill a second quartz cuvette with the p-**quaterphenyl** solution.
  - Place both cuvettes in the spectrophotometer and record the absorption spectrum over the desired wavelength range (e.g., 200-400 nm).[1]
  - The instrument parameters such as spectral bandwidth, signal averaging time, data interval, and scan rate should be optimized for the specific measurement.[1]

Visualization of Spectroscopic Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like p-**quaterphenyl**.

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General Spectroscopic Analysis Workflow for p-Quaterphenyl



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